

Technical Support Center: Decontamination Procedures for Americium-243 Handling Facilities

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Compound of Interest

Compound Name: Americium-243

Cat. No.: B1218457

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This technical support center provides guidance for researchers, scientists, and drug development professionals on decontamination procedures for facilities handling **Americium-243** (Am-243). The information is presented in a question-and-answer format to directly address specific issues that may be encountered.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Americium-243** contamination?

A1: **Americium-243** is a potent alpha emitter with a very long half-life of 7,370 years.[1][2] The primary hazard is internal exposure through inhalation or ingestion of microscopic particles, which can lead to a significant long-term radiation dose to internal organs, particularly the bone, liver, and lungs.[2][3] External contamination can also pose a risk if transferred to the body.

Q2: What are the recommended surface contamination limits for a facility handling **Americium-243**?

A2: Specific surface contamination limits for **Americium-243** are not readily available in the reviewed literature. However, as an alpha emitter, the limits for other transuranic alpha emitters like Americium-241 can be used as a conservative guide. These are typically in the range of:

- Removable alpha contamination: 20 disintegrations per minute per 100 cm² (dpm/100 cm²)

- Fixed alpha contamination: 100 dpm/100 cm² (average) and 300 dpm/100 cm² (maximum)

It is crucial to consult your institution's Radiation Safety Officer (RSO) and relevant regulatory bodies for the specific limits applicable to your facility.

Q3: What personal protective equipment (PPE) is required when performing Am-243 decontamination?

A3: A comprehensive PPE ensemble is critical to prevent internal and external contamination. This typically includes:

- Disposable coveralls
- Double-layered gloves (changed frequently)
- Shoe covers
- Full-face respirator with P100 filters or a powered air-purifying respirator (PAPR)
- Safety glasses or goggles

Q4: How should I monitor for **Americium-243** contamination?

A4: Due to the nature of alpha radiation, specialized monitoring equipment is necessary.

- Direct Monitoring: Use a portable alpha scintillation probe or a gas-flow proportional counter for direct surface measurements.
- Indirect Monitoring (Wipe/Smear Tests): This is the most common method for detecting removable contamination. Wipe a 100 cm² area with a filter paper and count it using a liquid scintillation counter or a gas-flow proportional counter.

Troubleshooting Guide

Issue: Persistent alpha contamination on stainless steel surfaces after initial decontamination.

- Possible Cause 1: Formation of refractory Americium oxides. Americium oxides can be difficult to dissolve with standard cleaning agents.

- Solution: Employ more aggressive chemical treatments. A solution of nitric acid can be effective in dissolving americium oxides.[4] Formulations containing chelating agents like citric acid or oxalic acid in combination with hydrogen peroxide have also been shown to be effective for decontaminating uranium-contaminated steel and may be applicable here. [5]
- Possible Cause 2: Contamination trapped in microscopic cracks or pores.
 - Solution 1: Use of strippable coatings. These coatings are applied as a liquid, penetrate into surface imperfections, and then solidify, trapping the contaminants. Peeling off the coating removes the contamination.[6][7][8][9]
 - Solution 2: Consider advanced techniques. For high-value equipment, laser ablation can be a very effective, albeit more complex, method for removing a thin surface layer along with the contamination.[10][11][12][13] This technique minimizes secondary waste.[10][11]

Issue: High levels of airborne alpha contamination detected during decontamination.

- Possible Cause: Aerosolization of fine Am-243 particles. Dry decontamination methods or aggressive scrubbing can dislodge and aerosolize contaminants.
 - Solution 1: Employ wet decontamination methods. Use damp cloths or sponges with decontamination solutions to minimize dust generation.
 - Solution 2: Use of chemical gels. Decontamination gels can be applied to surfaces, trapping the radioactive particles and preventing them from becoming airborne.[14]
 - Solution 3: Enhance ventilation controls. Ensure that local exhaust ventilation (e.g., fume hoods, glove boxes) is functioning correctly. Consider the use of temporary ventilated enclosures for large-scale decontamination activities.

Issue: Generation of large volumes of secondary radioactive liquid waste.

- Possible Cause: Inefficient use of decontamination solutions.
 - Solution 1: Optimize the decontamination process. Use the minimum amount of cleaning solution necessary. For wipe-downs, use dampened cloths rather than soaking them.

- Solution 2: Explore waste-minimizing technologies. Strippable coatings and laser ablation generate solid waste, which is often more manageable and has a smaller volume than liquid waste.[\[10\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Solution 3: Recycle decontamination solutions where feasible. Depending on the process, some solutions can be filtered and reused.

Quantitative Data on Decontamination Methods

While specific quantitative data for **Americium-243** is limited in the available literature, the following table summarizes the effectiveness of various decontamination methods for alpha emitters on different surfaces. The Decontamination Factor (DF) is the ratio of the initial contamination to the final contamination.

Decontamination Method	Surface Material	Contaminant Type	Decontamination Factor (DF)	Reference(s)
Strippable Coatings				
ALARA™ 1146	Metal and Concrete	Uranium (alpha emitter)	Average DF of 6.68	[7]
Polyvinyl Alcohol (PVA) based	Various non-porous	General alpha emitters	80.6% to 96.5% removal	[6]
Chemical Decontamination				
Citric Acid Formulations (CPC/OPC)	Rusted Carbon Steel	Uranium (alpha emitter)	68% to 94% removal	[5]
Nitric Acid	Americium-Plutonium Oxide	Americium Oxide	Slow dissolution	[4]
Laser Ablation				
Pulsed Fiber Laser	Stainless Steel	General alpha emitters	Up to 100% removal	[10] [12]

Experimental Protocols

Protocol 1: Standard Surface Decontamination of Removable Americium-243

Objective: To remove loose **Americium-243** contamination from non-porous surfaces such as stainless steel, glass, and epoxy-coated floors.

Materials:

- Approved decontamination solution (e.g., commercially available radiological decontaminant, or a laboratory-prepared solution such as 5% citric acid).
- Lint-free absorbent wipes.
- Two buckets (one for clean solution, one for rinsing).
- Plastic bags for radioactive waste.
- Alpha survey meter and wipes for smear testing.
- Appropriate PPE.

Procedure:

- Preparation: Cordon off the contaminated area. Don all required PPE. Prepare fresh decontamination solution.
- Initial Survey: Perform a direct survey and take smear samples of the contaminated area to determine the initial contamination levels.
- Decontamination: a. Dampen a clean wipe with the decontamination solution. Do not saturate. b. Wipe the contaminated area from the outer edge towards the center, using overlapping strokes. c. Fold the wipe to expose a clean surface and repeat. d. Dispose of the used wipe in a designated radioactive waste bag.
- Rinsing: a. Using a new wipe dampened with clean water, wipe the decontaminated area to remove any residual cleaning agent. b. Dispose of the wipe in the radioactive waste bag.

- Drying: Dry the surface with a clean, dry wipe.
- Final Survey: Allow the surface to dry completely. Perform a final direct survey and take new smear samples to confirm that contamination levels are below the established limits.
- Waste Disposal: Seal the radioactive waste bag and dispose of it according to your institution's waste management procedures.

Protocol 2: Decontamination of Equipment Using a Strippable Coating

Objective: To decontaminate equipment with complex geometries or fixed contamination using a strippable coating.

Materials:

- Commercially available strippable coating (e.g., ALARA™ 1146).[\[7\]](#)
- Application tools (e.g., brush, roller, or sprayer as recommended by the manufacturer).
- Plastic sheeting.
- Sharp cutting tool (e.g., scalpel or utility knife).
- Radioactive waste container.
- Alpha survey meter.
- Appropriate PPE.

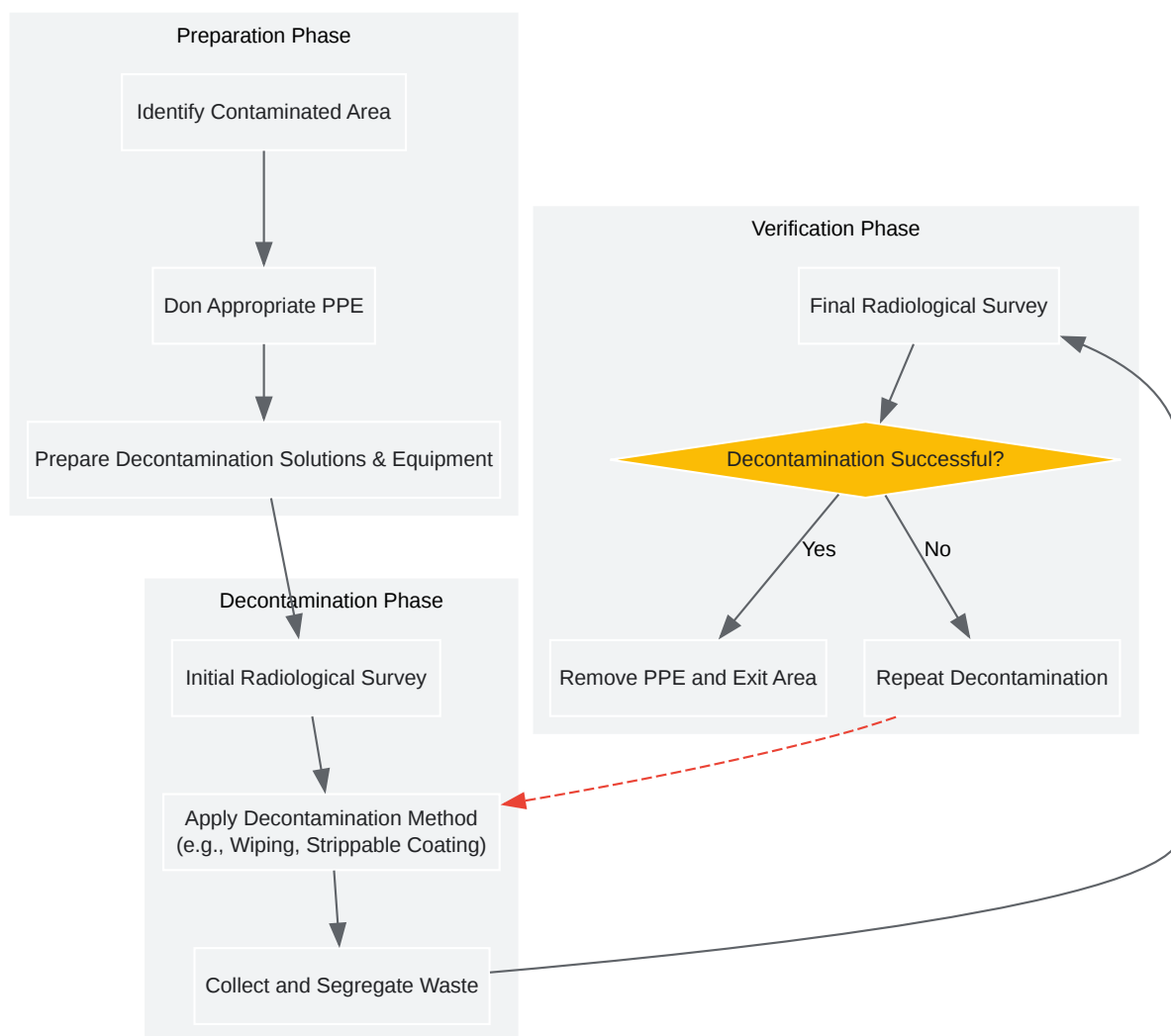
Procedure:

- Preparation: Move the contaminated equipment to a designated decontamination area with controlled ventilation. Place plastic sheeting under the equipment to catch any drips. Don all required PPE.
- Initial Survey: Conduct a thorough alpha survey of the equipment to identify all contaminated areas.

- **Application:** a. Apply the strippable coating to the contaminated surfaces according to the manufacturer's instructions, ensuring complete and uniform coverage. b. For easier removal, consider applying a thicker coat or embedding a fabric mesh into the coating.
- **Curing:** Allow the coating to cure for the time specified by the manufacturer (typically 12-24 hours). The coating should be completely dry and form a solid film.
- **Removal:** a. Using a cutting tool, carefully score the edges of the coating. b. Gently peel the coating from the surface. It should come off in large sheets, encapsulating the contamination. c. Place the removed coating directly into a designated radioactive waste container.
- **Final Survey:** Perform a thorough alpha survey of the decontaminated equipment to ensure that contamination levels are below the release limits.
- **Waste Disposal:** Seal the radioactive waste container and manage it as solid radioactive waste according to institutional procedures.

Mandatory Visualizations

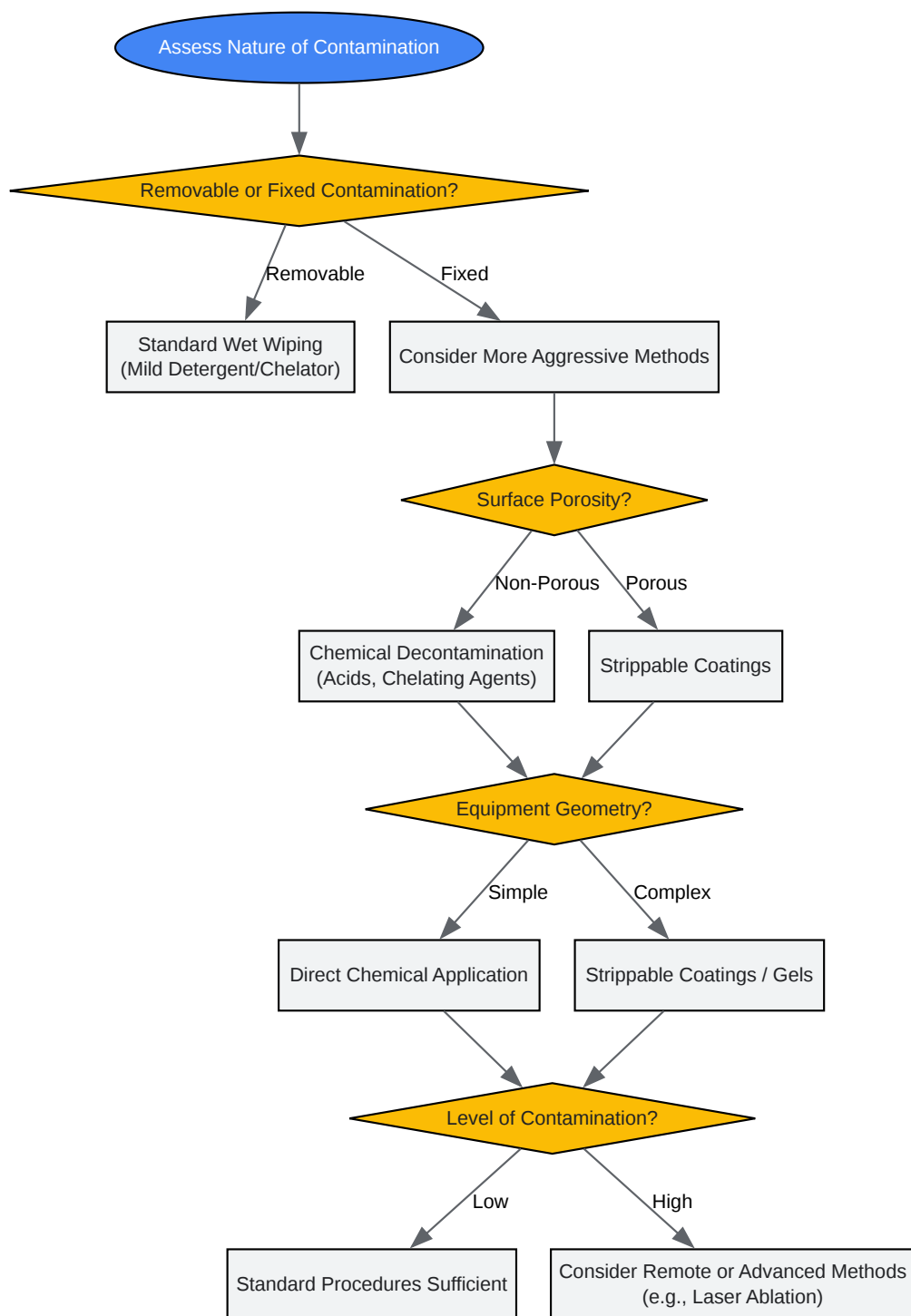
Diagram 1: General Decontamination Workflow



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Caption: A logical workflow for a standard decontamination procedure.

Diagram 2: Decision-Making for Decontamination Method Selection



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Caption: A decision tree for selecting an appropriate decontamination method.

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